

Application Notes & Protocols: Tridecylbenzene Derivatives in Enhanced Oil Recovery (EOR) Studies

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Compound of Interest

Compound Name: Tridecylbenzene

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I. Introduction: The Role of Alkylbenzene Surfactants in Tertiary Oil Recovery

Primary and secondary oil recovery methods often leave a substantial amount of the original oil in place (OOIP), trapped within the reservoir rock by capillary forces.^[1] Enhanced Oil Recovery (EOR) encompasses tertiary techniques designed to mobilize this residual oil.^{[2][3]} Chemical EOR (cEOR), in particular, has proven to be a highly effective strategy, with surfactant flooding being a cornerstone of this approach.^{[4][5]}

Surfactants, or surface-active agents, are organic compounds with a dual-natured molecular structure: a hydrophilic (water-attracting) head and a hydrophobic (oil-attracting) tail.^[4] This amphiphilic nature allows them to position themselves at the oil-water interface, drastically altering the fluid dynamics within the reservoir.^[6]

Tridecylbenzene, a type of alkylbenzene, serves as a key precursor for a class of powerful anionic surfactants used in EOR: alkylbenzene sulfonates. By attaching a sulfonate group (SO_3^-) to the benzene ring, **tridecylbenzene** is transformed into a potent surface-active agent. These surfactants are particularly favored for EOR applications in sandstone reservoirs due to their excellent chemical stability under harsh conditions, cost-effectiveness, and low adsorption on the rock surface at neutral to high pH.^[6] This document provides a detailed guide to the

mechanisms, experimental evaluation, and protocols for applying **tridecylbenzene**-based surfactants in EOR research.

II. Core Mechanisms of Tridecylbenzene Sulfonates in EOR

The efficacy of **tridecylbenzene** sulfonate surfactants in mobilizing trapped oil hinges on two primary, often synergistic, mechanisms: the reduction of interfacial tension and the alteration of rock wettability.[\[1\]](#)[\[7\]](#)

A. Interfacial Tension (IFT) Reduction

Capillary forces, which are a direct function of the interfacial tension between oil and water, are the primary reason for oil entrapment in the microscopic pores of reservoir rock.[\[8\]](#) To mobilize this trapped oil, the viscous forces of the injected fluid must overcome these capillary forces. The ratio of these forces is described by the dimensionless Capillary Number (N_c).[\[8\]](#)

Surfactant molecules adsorb at the oil-water interface, disrupting the cohesive forces and dramatically lowering the IFT.[\[1\]](#)[\[9\]](#) The goal of surfactant flooding is to achieve ultra-low IFT (typically $< 10^{-2}$ mN/m), which increases the Capillary Number by several orders of magnitude.[\[8\]](#) This significant reduction in interfacial forces allows the displacing fluid (water) to mobilize oil droplets that were previously immobile.[\[10\]](#) At optimal conditions of salinity and surfactant concentration, a thermodynamically stable microemulsion of oil, water, and surfactant can form, which is highly effective at displacing residual oil.[\[1\]](#)[\[11\]](#)

B. Wettability Alteration

Wettability describes the preference of a solid surface (the reservoir rock) to be in contact with one fluid over another.[\[1\]](#)[\[12\]](#) Many reservoirs, particularly carbonates, are initially water-wet but can become oil-wet over geological time due to the adsorption of polar components from crude oil, such as asphaltenes.[\[12\]](#)[\[13\]](#) In an oil-wet system, oil clings tightly to the rock surface, making it extremely difficult to displace with water.

Tridecylbenzene sulfonate surfactants can adsorb onto the rock surface via their polar head groups, effectively creating a new, water-attracting surface. This process shifts the rock's preference from oil-wet or mixed-wet to strongly water-wet.[\[1\]](#)[\[13\]](#) This change facilitates the

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graph TD; A[Initial Reservoir State (Trapped Oil)] --> B[Tridecylbenzene Sulfonate Action]; B --> C[Resulting EOR Mechanisms]; C --> D[Final Outcome]; A --> A1([High IFT between Oil & Water  
(Strong Capillary Forces)]); A --> A2([Oil-Wet Rock Surface  
(Oil adheres to rock)]); B --> B1([Inject Surfactant Slug]); C --> C1([Ultra-Low IFT (<10<sup>-2</sup> mN/m)  
Reduces Capillary Forces]); C --> C2([Wettability Alteration  
(Rock becomes Water-Wet)]); D --> D1([Mobilization of Trapped Oil  
& Improved Sweep Efficiency]);
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Initial Reservoir State (Trapped Oil)

- High IFT between Oil & Water (Strong Capillary Forces)
- Oil-Wet Rock Surface (Oil adheres to rock)

Tridecylbenzene Sulfonate Action

- Inject Surfactant Slug

Resulting EOR Mechanisms

- Ultra-Low IFT ($<10^{-2}$ mN/m) Reduces Capillary Forces
- Wettability Alteration (Rock becomes Water-Wet)

Final Outcome

- Mobilization of Trapped Oil & Improved Sweep Efficiency

Caption: Mechanisms of **Tridecylbenzene** Sulfonate in EOR.

A systematic evaluation is crucial to select and optimize a **tridecylbenzene** sulfonate formulation for specific reservoir conditions (temperature, salinity, oil composition).[7] The

following protocols outline key laboratory procedures.

Protocol 1: Interfacial Tension (IFT) Measurement via Spinning Drop Tensiometry

Causality: This is the primary screening test to determine a surfactant's ability to reduce oil-water IFT to the ultra-low values required for mobilizing residual oil. The spinning drop method is ideal for measuring these extremely low values, which are beyond the range of conventional tensiometers.^[8]

Methodology:

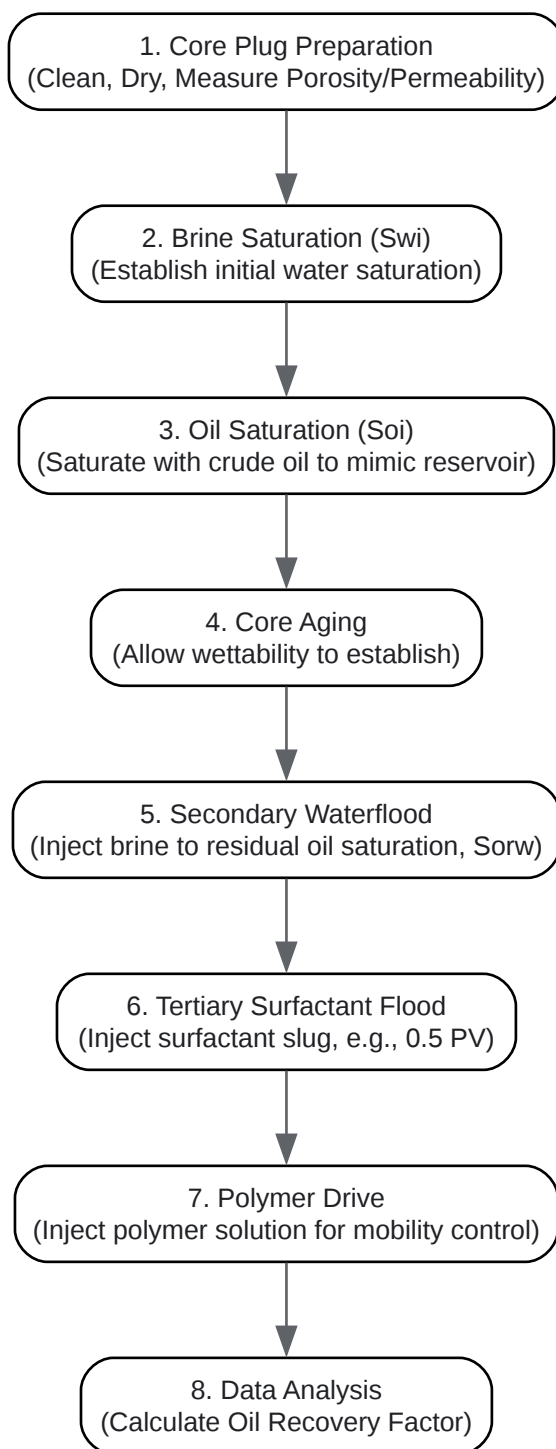
- **Solution Preparation:** Prepare a series of aqueous solutions containing the **tridecylbenzene** sulfonate surfactant at various concentrations (e.g., 0.1 wt% to 2.0 wt%) in brine that mimics the reservoir's salinity.
- **Apparatus Setup:** Calibrate the spinning drop tensiometer according to the manufacturer's instructions. Set the temperature to match the target reservoir condition.
- **Sample Loading:** Fill a glass capillary tube with the denser phase (typically the brine/surfactant solution).
- **Droplet Injection:** Carefully inject a small droplet of the lighter phase (crude oil) into the center of the capillary tube.
- **Rotation and Measurement:** Rotate the capillary tube at a high angular velocity. The centrifugal force will elongate the oil droplet.
- **Data Acquisition:** The instrument's software captures an image of the elongated droplet. By analyzing the droplet's shape and the rotational speed, it calculates the IFT based on the Vonnegut equation.
- **Equilibration:** Monitor the IFT value over time until a stable, equilibrium value is reached. This can take several minutes to hours.
- **Analysis:** Plot IFT as a function of surfactant concentration to determine the Critical Micelle Concentration (CMC) and identify the concentration range that yields the lowest IFT.

Surfactant Concentration (wt%)	Brine Salinity (ppm TDS)	Temperature (°C)	Equilibrium IFT (mN/m)
0.0 (Control)	35,000	80	~25.0
0.5	35,000	80	5.2×10^{-1}
1.0	35,000	80	8.9×10^{-2}
1.5	35,000	80	4.1×10^{-3}
2.0	35,000	80	4.5×10^{-3}

Table 1: Illustrative IFT data for a tridecylbenzene sulfonate surfactant. Optimal performance is often seen in a specific concentration window.

Protocol 2: Core Flooding for Oil Recovery Factor Determination

Causality: This experiment simulates the displacement process within a reservoir to provide a direct measure of the surfactant's effectiveness in recovering oil beyond a standard waterflood. It integrates the effects of IFT reduction, wettability alteration, and fluid-rock interactions.[\[16\]](#)
[\[17\]](#)



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Caption: Standard workflow for a core flooding experiment.

Methodology:

- Core Preparation: Select a reservoir core plug (or a standard like Berea sandstone). Clean, dry, and measure its dimensions, dry weight, porosity, and absolute permeability.[17]
- Initial Saturation: Fully saturate the core with synthetic reservoir brine. Calculate the pore volume (PV).
- Oil Saturation: Flood the core with the target crude oil at a high pressure to displace the brine down to irreducible water saturation (S_{wi}).
- Aging: Age the core in crude oil at reservoir temperature for several weeks to allow the rock's wettability to equilibrate with the crude oil.[18]
- Secondary Waterflood: Mount the core in a core holder under reservoir temperature and confining pressure. Inject brine at a constant rate until no more oil is produced. The amount of oil remaining is the residual oil saturation after waterflooding (S_{orw}). The oil produced is the secondary recovery.
- Tertiary Surfactant Flood: Inject a slug of the optimized **tridecylbenzene** sulfonate solution (typically 0.3 to 0.5 PV).
- Mobility Control: Follow the surfactant slug with a polymer solution injection (several PVs). The polymer increases the viscosity of the drive fluid, preventing viscous fingering and ensuring a stable displacement front.[6]
- Effluent Collection & Analysis: Continuously collect the effluent from the core outlet in graduated tubes. Measure the volume of oil and water produced over time.
- Calculation: Determine the tertiary oil recovery as a percentage of the oil in place after the secondary waterflood (% OOIP).

Flooding Stage	Pore Volumes Injected	Cumulative Oil Recovery (% OOIP)
Secondary Waterflood	3.0	45.2
Tertiary Surfactant Flood	0.5	58.7
Polymer Drive	2.0	67.5

Table 2: Representative oil recovery data from a core flood experiment. The incremental recovery due to the surfactant and polymer is 22.3%.

Protocol 3: Contact Angle Measurement for Wettability Assessment

Causality: This protocol provides a quantitative measure of how a surfactant solution alters the wetting preference of a mineral surface. A decrease in the contact angle of an oil droplet on a brine-submerged surface indicates a shift towards a more water-wet state.[\[13\]](#)

Methodology:

- **Substrate Preparation:** Use a polished mineral crystal representative of the reservoir rock (e.g., quartz for sandstone, calcite for carbonate).
- **Aging:** Age the crystal in crude oil at reservoir temperature to render its surface oil-wet.
- **Measurement Setup:** Place the aged crystal in a transparent cell filled with reservoir brine.
- **Baseline Measurement:** Place a small droplet of crude oil on the crystal surface. Use a goniometer to measure the contact angle through the water phase. An angle $>90^\circ$ indicates an oil-wet surface.
- **Surfactant Introduction:** Replace the brine in the cell with the **tridecylbenzene** sulfonate solution.

- **Dynamic Measurement:** Measure the contact angle of the oil droplet again at set time intervals.
- **Analysis:** Observe the change in contact angle over time. A significant reduction in the angle (e.g., from 130° to <70°) provides direct evidence of wettability alteration towards a more water-wet state, which is favorable for oil recovery.[\[14\]](#)

IV. Conclusion and Field Application Outlook

The laboratory evaluation of **tridecylbenzene** sulfonate surfactants using the protocols outlined above is a critical step in designing a successful chemical EOR project. By systematically measuring IFT reduction, quantifying oil recovery in core floods, and confirming wettability alteration, researchers can develop robust surfactant formulations tailored to specific reservoir conditions.[\[2\]](#)[\[19\]](#) While these laboratory studies provide essential data, the ultimate validation comes from pilot tests and full-scale field applications, which bridge the gap between theoretical performance and real-world efficacy.[\[19\]](#)[\[20\]](#) The continued development of high-performance, cost-effective surfactants like **tridecylbenzene** sulfonates remains a key enabler for maximizing hydrocarbon recovery from mature assets globally.

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